

Acid Green 50: A Technical Guide for Biological Staining in Molecular Analysis

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Compound of Interest

Compound Name: Acid green 50

Cat. No.: B041107

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Introduction

Acid Green 50, also known by its synonyms C.I. 44090, Food Green S, and Lissamine Green B, is a water-soluble, anionic triarylmethane dye.[1][2][3] While historically used in the food, cosmetic, and textile industries, its application as a biological stain is gaining interest within the scientific community.[4][5] This technical guide provides an in-depth overview of **Acid Green 50**'s properties, mechanisms, and its utility as a biological stain for molecular analysis, tailored for a research and development audience.

Physicochemical and Spectral Properties

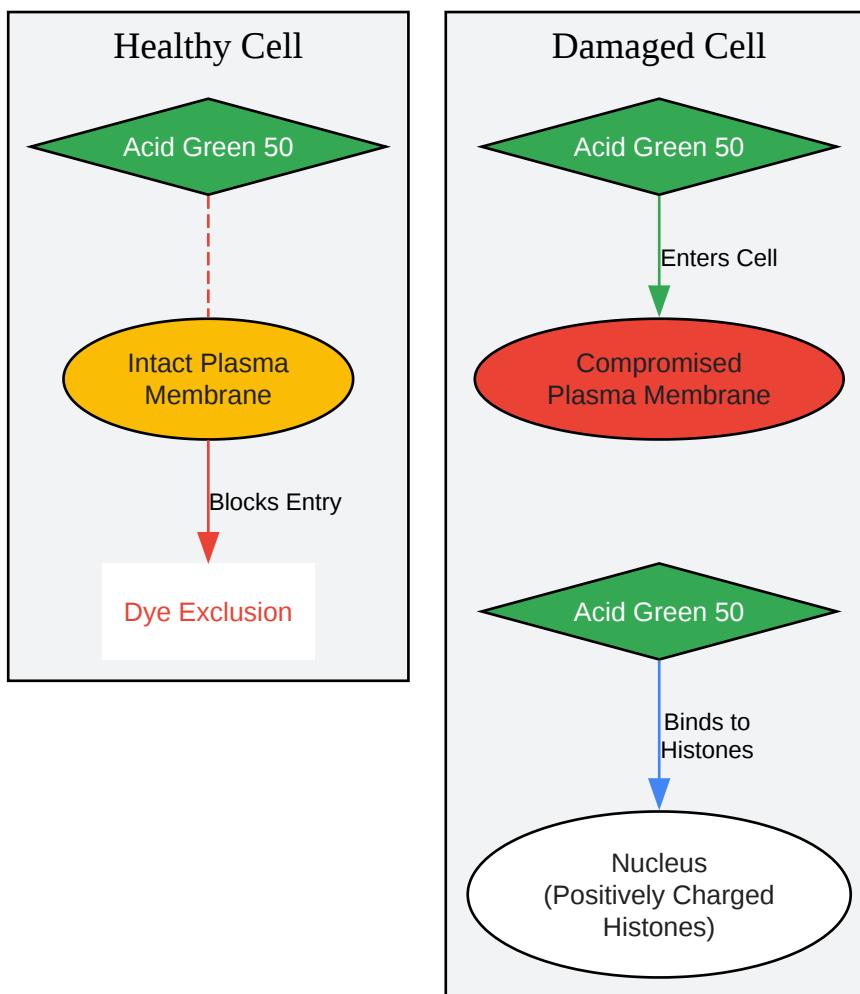
Acid Green 50 is characterized by its distinct spectral properties in an aqueous solution. It appears as a dark red to brown powder in its solid form.[6] Key quantitative data for **Acid Green 50** are summarized in the table below, providing a foundation for its application in spectrophotometric and fluorescence-based assays.

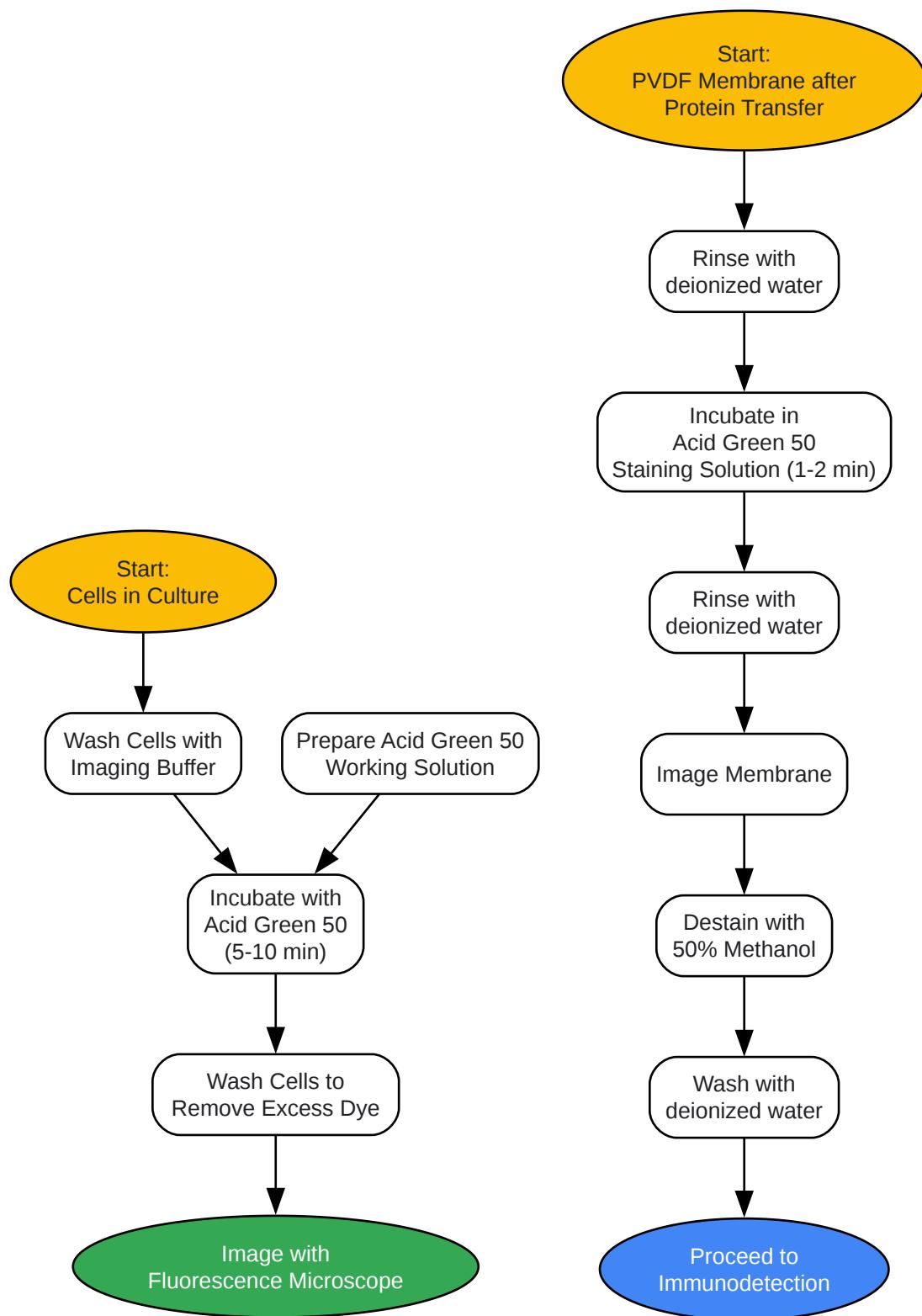
Property	Value	Reference(s)
Molecular Formula	$C_{27}H_{25}N_2NaO_7S_2$	[3]
Molecular Weight	576.61 g/mol	[7]
CAS Number	3087-16-9	[3]
Maximum Absorption (λ_{max})	633 - 637 nm (in H_2O)	[4] [6]
Molar Extinction Coefficient (ϵ)	$\geq 60,000 \text{ M}^{-1}\text{cm}^{-1}$ at 630-636 nm (in H_2O at 0.005 g/L)	[4] [5]
Solubility	Soluble in water and ethanol; slightly soluble in DMSO and methanol.	[4] [5] [8]

Mechanism of Action as a Biological Stain

The primary mechanism of **Acid Green 50** as a biological stain is rooted in electrostatic interactions. As an anionic dye, it binds to positively charged (cationic) components within biological samples.[\[9\]](#) This interaction is particularly relevant for the staining of proteins, which are rich in basic amino acids such as lysine, arginine, and histidine that carry a positive charge at physiological pH.

In the context of cellular imaging, **Acid Green 50** has been extensively studied as Lissamine Green B in ophthalmology. These studies reveal a more specific mechanism: it acts as a vital dye that selectively stains cells with compromised membrane integrity.[\[10\]](#) Healthy cells with intact plasma membranes exclude the dye. However, in devitalized or damaged cells, the compromised membrane allows the dye to penetrate the cytoplasm and subsequently bind to the positively charged histones within the nucleus.[\[10\]](#)



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